

2-Hydroxypropyl Acrylate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Hydroxypropyl acrylate

Cat. No.: B1219563

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CAS Number: 999-61-1

This technical guide provides an in-depth overview of **2-Hydroxypropyl acrylate** (2-HPA), a key monomer used in the synthesis of various polymers. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical properties, safety data, and toxicological profile.

Chemical and Physical Properties

2-Hydroxypropyl acrylate is a colorless liquid with a characteristic ester-like odor. It is a mixture of two isomers: **2-hydroxypropyl acrylate** and 1-methyl-2-hydroxyethyl acrylate. The physical and chemical properties of 2-HPA are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O ₃	[1]
Molecular Weight	130.14 g/mol	[1]
Density	1.049 g/cm ³ at 25 °C	[1][2]
Boiling Point	194.5 °C at 760 mmHg	[1]
Flash Point	79.9 °C	[1]
Water Solubility	150,000 mg/L (estimated)	[1]
Vapor Pressure	0.115 mmHg at 25 °C	[1]
Refractive Index	1.442	[1]

Safety and Hazard Information

2-Hydroxypropyl acrylate is classified as a hazardous substance with significant health risks upon exposure. The following table summarizes its hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 2	H310: Fatal in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation; H336: May cause drowsiness or dizziness
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs (Respiratory system) through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Long-term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects

Data compiled from multiple sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Toxicological Data

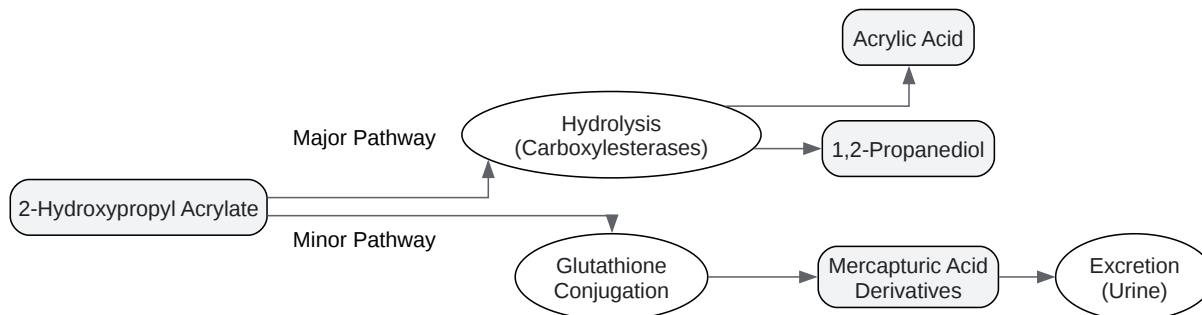
Toxicological studies have been conducted to determine the acute toxicity of 2-HPA via various routes of exposure.

Test	Species	Route	Value
LD50	Rat	Oral	250 - 500 mg/kg
LD50	Rabbit	Dermal	~250 mg/kg

Data compiled from multiple sources.[1][4]

Metabolism

The primary metabolic pathway for **2-Hydroxypropyl acrylate** is anticipated to be hydrolysis of the ester functionality. This is analogous to other acrylates, such as hydroxyethyl acrylate (HEA). The hydrolysis would yield acrylic acid and 1,2-propanediol. A minor pathway may involve conjugation with glutathione, leading to the formation of mercapturic acid derivatives that are excreted in the urine.[5][6]



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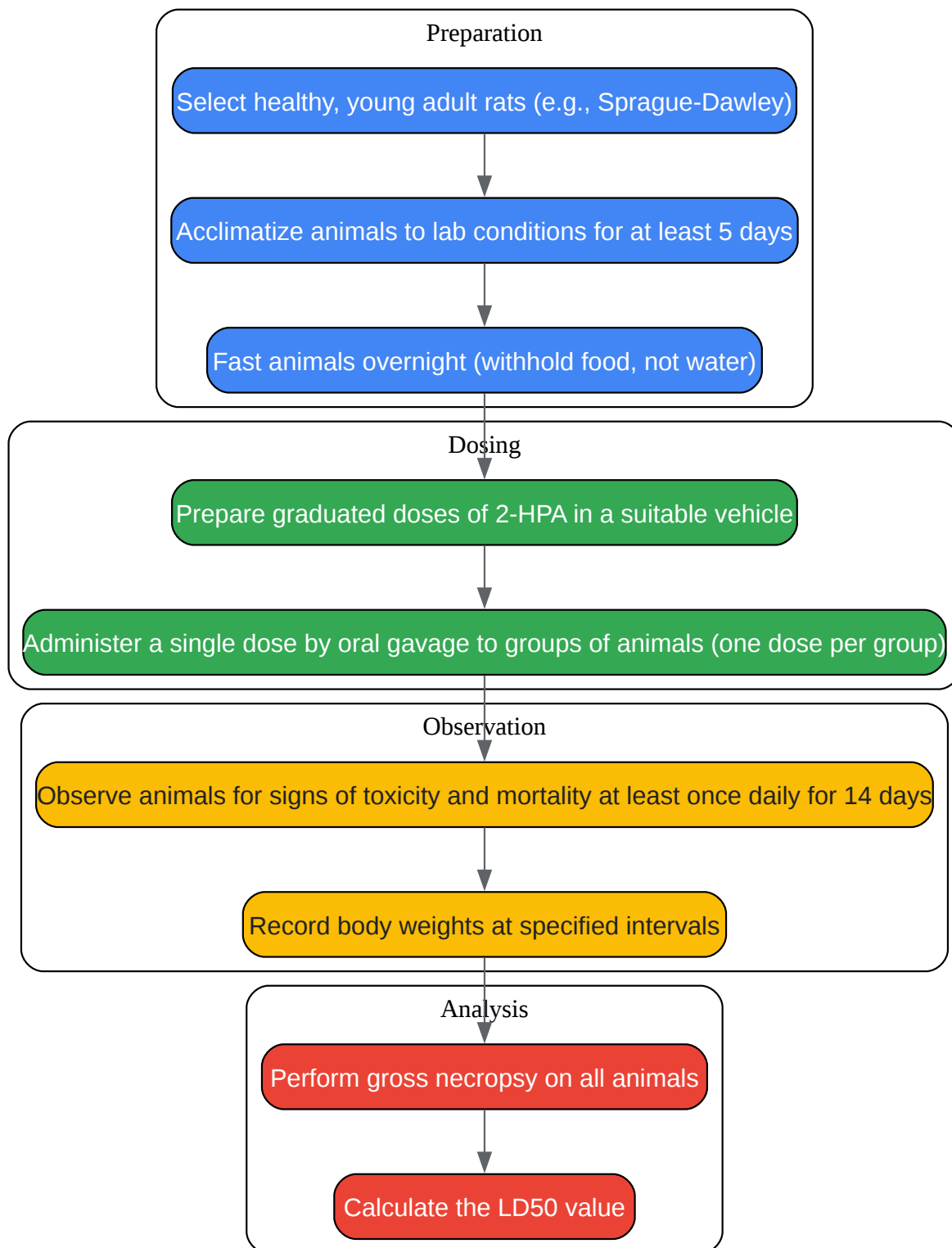
Metabolic pathway of **2-Hydroxypropyl Acrylate**.

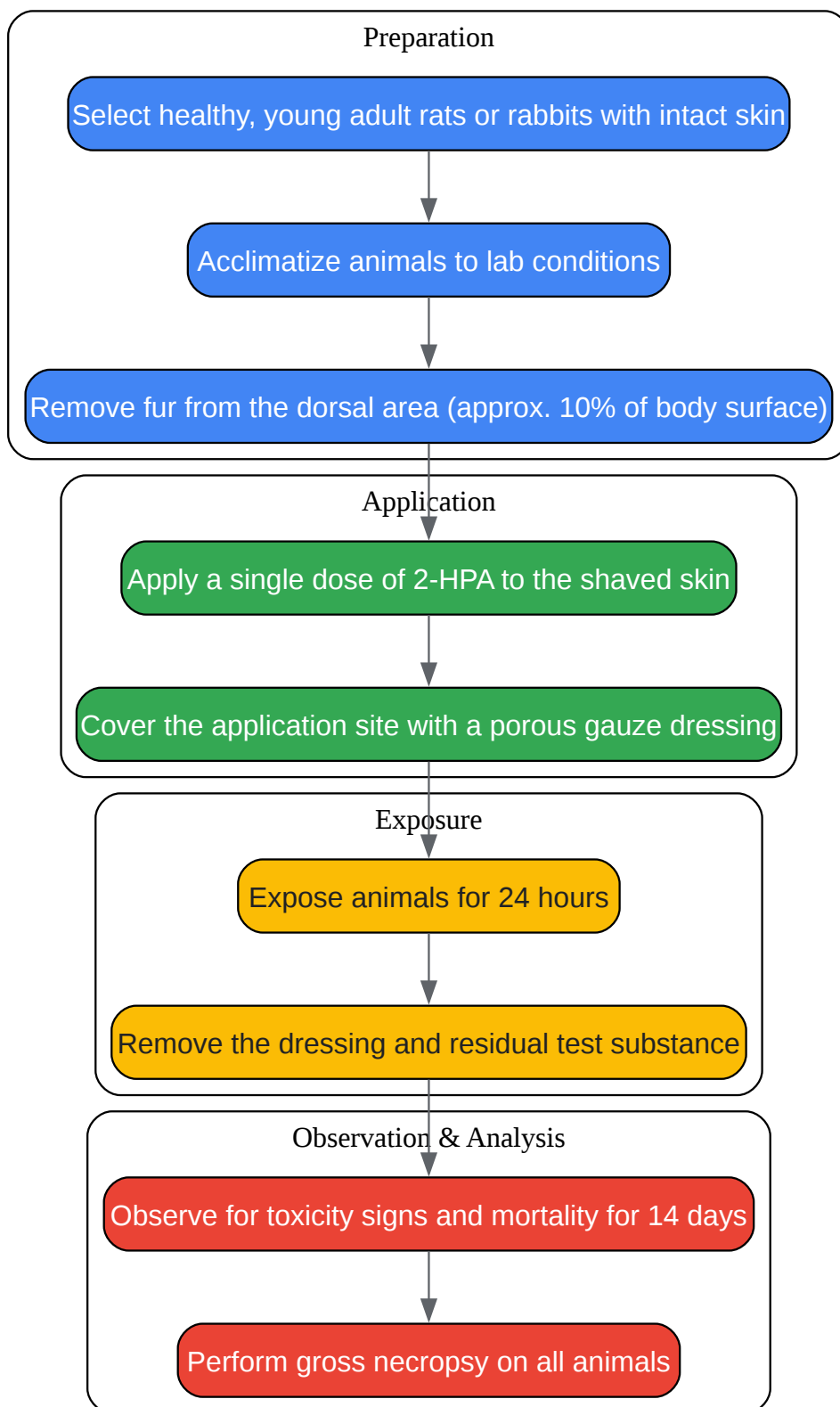
Experimental Protocols

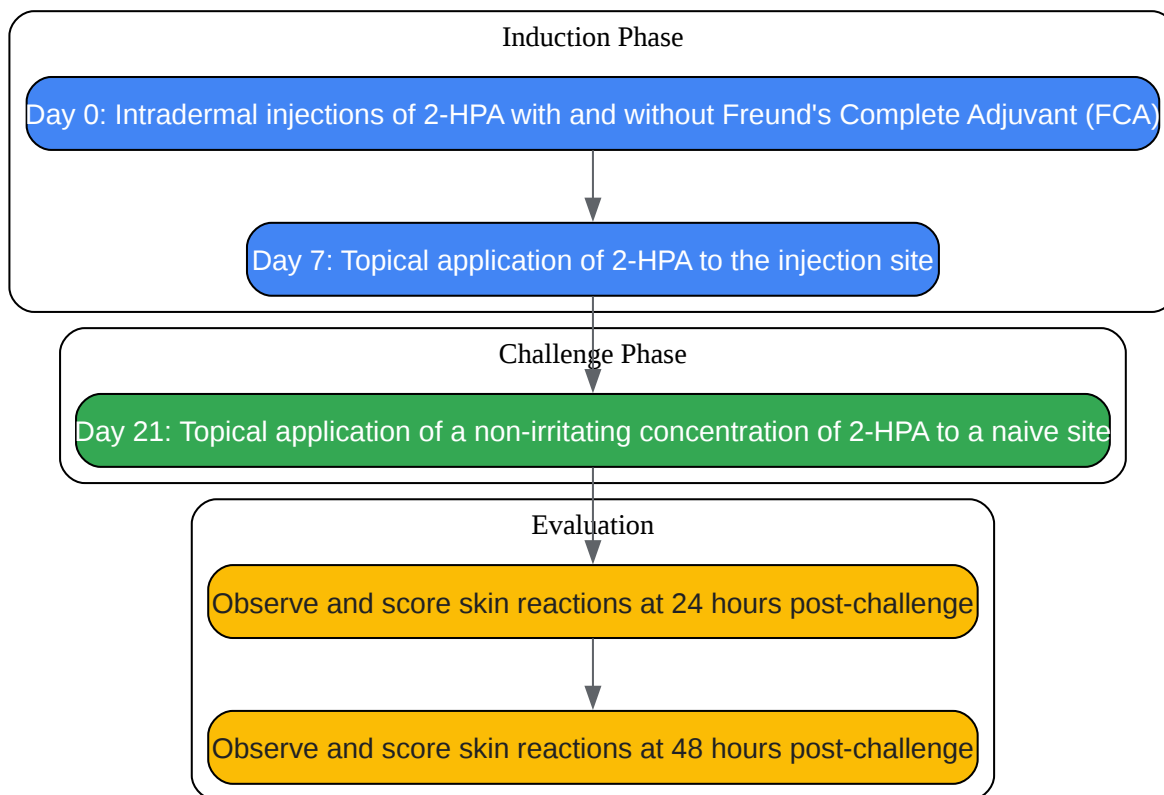
This section provides detailed methodologies for key toxicological studies relevant to **2-Hydroxypropyl acrylate**, based on internationally recognized guidelines.

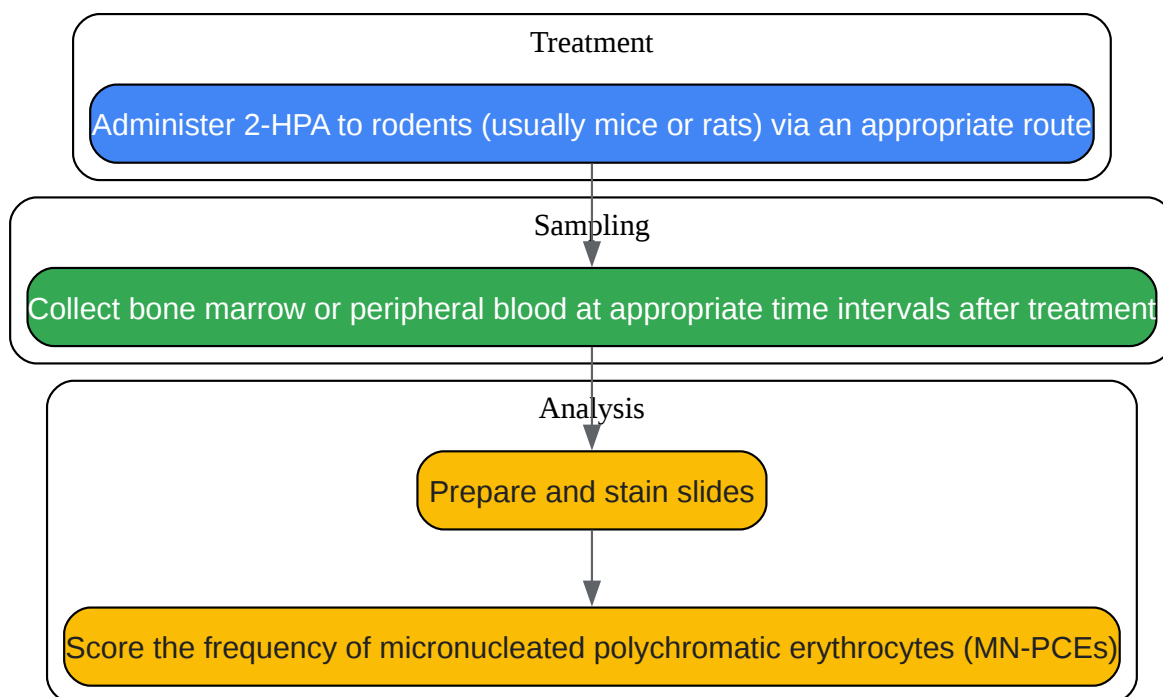
Acute Oral Toxicity (OECD 401 - Adapted)

Objective: To determine the acute oral toxicity (LD50) of a substance.









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